

# Comprehensive Safety & Technical Guide: 5-Chloro-2-(2-ethoxyethoxy)aniline

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## Compound of Interest

Compound Name: 5-Chloro-2-(2-ethoxyethoxy)aniline

CAS No.: 946772-83-4

Cat. No.: B3173088

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CAS Number: 946772-83-4 Document Type: Technical Safety Guide & Handling Protocol  
Version: 1.0 (Current as of 2026)

## Chemical Identity & Characterization

This compound is a di-substituted aniline derivative featuring a chloro- group at the 5-position and a 2-ethoxyethoxy ether chain at the 2-position. The ether chain imparts lipophilicity and flexibility, often used to optimize binding in kinase inhibitors or receptor antagonists (e.g., Tamsulosin analogs).

## Table 1: Physicochemical Identification

Property	Specification
Chemical Name	5-Chloro-2-(2-ethoxyethoxy)aniline
CAS Number	946772-83-4
Molecular Formula	
Molecular Weight	215.68 g/mol
SMILES	CCOOC1ccc(Cl)cc1N (Generic connectivity)
Appearance	Off-white to pale brown solid (low melting) or viscous oil
Solubility	Soluble in DMSO, Methanol, DCM; Low solubility in water
Purity Grade	Typically >97% (HPLC) for research applications

## Hazard Identification & Toxicology Logic

GHS Classification (Predicted based on SAR):

- Acute Toxicity (Oral): Category 4 (H302)
- Skin Sensitization: Category 1 (H317)
- Specific Target Organ Toxicity (Repeated): Category 2 (Blood/Methemoglobinemia)
- Aquatic Toxicity: Category 2 (H411)

## Mechanistic Toxicology: The Aniline Effect

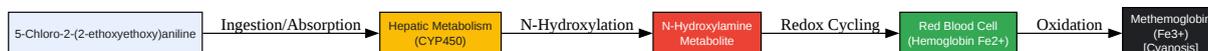
The primary hazard of **5-Chloro-2-(2-ethoxyethoxy)aniline** is its potential to cause Methemoglobinemia. Unlike simple irritants, anilines undergo hepatic metabolism (N-hydroxylation) to form reactive metabolites that oxidize ferrous iron (

) in hemoglobin to ferric iron (

), destroying its oxygen-carrying capacity.

## Figure 1: Metabolic Toxicity Pathway

This diagram illustrates the bio-activation pathway leading to methemoglobinemia, validating the need for specific medical surveillance.



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Caption: Metabolic activation pathway of aniline derivatives leading to methemoglobinemia.

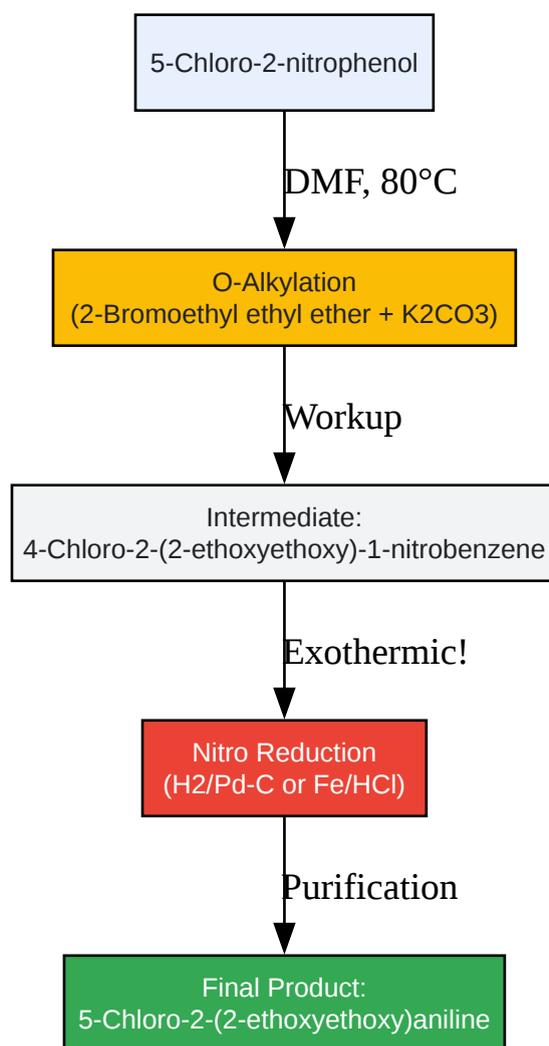
## Synthesis & Reaction Safety

Understanding the synthesis provides insight into potential impurities (e.g., unreacted alkyl halides or nitro precursors).

Standard Synthetic Route:

- Starting Material: 5-Chloro-2-nitrophenol.
- O-Alkylation: Reaction with 2-bromoethyl ethyl ether using  $\text{K}_2\text{CO}_3$  in DMF.
  - Hazard: 2-bromoethyl ethyl ether is an alkylating agent (potential carcinogen).
- Reduction: Hydrogenation ( $\text{H}_2$ , Pd/C) or chemical reduction ( $\text{SnCl}_2$ ) of the nitro group.
  - Hazard: Exothermic reduction; pyrophoric catalyst handling.

## Figure 2: Synthesis Workflow & Critical Control Points



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Caption: Standard synthetic route highlighting the exothermic reduction step critical for process safety.

## Safe Handling & Exposure Controls

### Engineering Controls

- Containment: Handle exclusively in a certified chemical fume hood.
- Inert Atmosphere: Store under Nitrogen or Argon. Anilines oxidize (darken) upon air exposure, potentially altering their toxicological profile.

### Personal Protective Equipment (PPE) Matrix

PPE Category	Recommendation	Rationale
Gloves	Laminate (Silver Shield) or Viton	Anilines rapidly permeate standard Nitrile/Latex. Double-gloving (Nitrile over Laminate) is recommended for dexterity.
Respiratory	P100 + OV Cartridge	Required if handling powder or heating. Protects against dust and organic vapors.
Eye/Face	Chemical Goggles	Safety glasses are insufficient due to absorption risk via mucous membranes.
Clothing	Tyvek Lab Coat	Disposable sleeves recommended to prevent wrist exposure.

## Emergency Response Protocols

Self-Validating Protocol: In any exposure event, the presence of cyanosis (blue lips/fingernails) confirms systemic absorption and requires immediate medical intervention.

## First Aid Logic

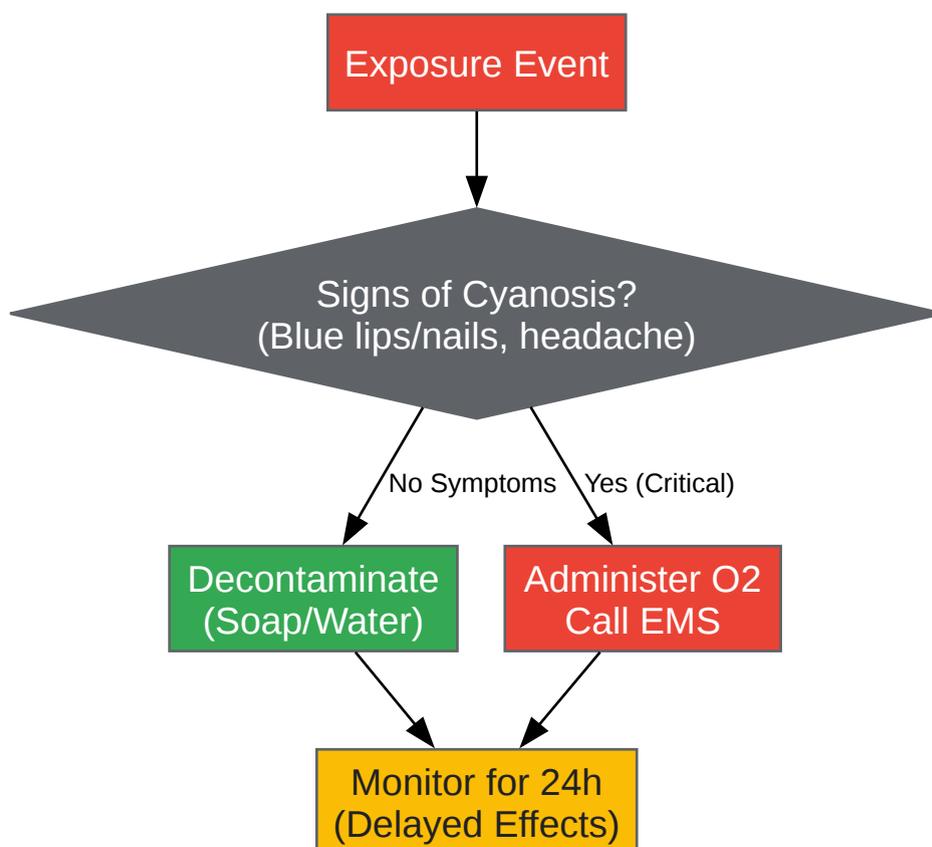
- Inhalation: Move to fresh air. Critical: If breathing is difficult, administer oxygen (aniline interferes with transport).
- Skin Contact:
  - IMMEDIATE: Wash with soap and water for 15 minutes.
  - CONTRAINDICATION: Do NOT use alcohol or solvents; they increase transdermal absorption.
- Eye Contact: Rinse for 15 minutes. Consult an ophthalmologist.

- Ingestion: Do not induce vomiting. Transport to ER immediately.

## Medical Note to Physician

- Suspect Methemoglobinemia.
- Monitor blood saturation ( )—standard pulse oximetry may be inaccurate in the presence of MetHb.
- Antidote: Methylene Blue (1-2 mg/kg IV) is the standard treatment if MetHb > 30% or symptoms are severe.

Figure 3: Emergency Decision Logic



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Caption: Decision tree for managing acute exposure to aniline derivatives.

## Storage & Disposal

- Storage Conditions:
  - Temperature: 2-8°C (Refrigerate).
  - Atmosphere: Inert gas (Argon preferred).
  - Container: Amber glass (Light sensitive).
- Disposal:
  - Do not drain. This compound is toxic to aquatic life with long-lasting effects.
  - Collect in a combustible solvent and incinerate in a chemical incinerator equipped with an afterburner and scrubber (to neutralize NOx and HCl gases).

## References

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## Sources

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